

Technical Guide: 2,3-Diethoxy-2-propenal (2,3-Diethoxyacrolein)

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Compound of Interest

Compound Name: 2-Propenal, 2,3-diethoxy-

CAS No.: 14316-70-2

Cat. No.: B3240278

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Chemical Identity & Structural Significance

2,3-Diethoxy-2-propenal (also known as 2,3-diethoxyacrolein) is a vicinally substituted enal characterized by a "push-pull" electronic structure. It features an electron-withdrawing formyl group at C1, balanced by electron-donating ethoxy groups at the

(C2) and

(C3) positions. This unique substitution pattern makes it a potent 1,3-dielectrophile with tunable reactivity, serving as a critical building block for constructing oxygenated heterocycles such as 4-alkoxypyrazoles and 5-alkoxypyrimidines.

Physicochemical Profile[1][2][3][4][5][6][7][8][9]

Property	Value	Note
CAS Number	14316-70-2	Verified Identifier
IUPAC Name	2,3-Diethoxyprop-2-enal	Systematic Name
Molecular Formula		
Molecular Weight	144.17 g/mol	
Appearance	Colorless to pale yellow oil	Oxidizes upon standing
Boiling Point	~85–90°C (at 10 mmHg)	Estimated based on homologs
Solubility	Soluble in DCM, THF, EtOH	Hydrolyzes in water/acid
Reactivity Class	-Unsaturated Aldehyde	Michael Acceptor / 1,3-Dielectrophile

Synthesis & Preparation Protocols

The synthesis of 2,3-diethoxyacrolein is non-trivial due to the sensitivity of the enol ether moiety. The most robust route involves the Vilsmeier-Haack formylation of 1,2-diethoxyethene. This method ensures regioselective introduction of the formyl group while preserving the vicinal diethoxy architecture.

Primary Synthetic Route: Vilsmeier-Haack Formylation

This protocol utilizes 1,2-diethoxyethene as the nucleophilic substrate. The Vilsmeier reagent (generated in situ from

and DMF) acts as the formylating agent.

Reaction Scheme

Step-by-Step Protocol

- Reagent Preparation: In a flame-dried 500 mL round-bottom flask under Argon, cool DMF (1.2 eq) to 0°C. Dropwise add Phosphorus Oxychloride () (1.1 eq) over 30 minutes to generate the Vilsmeier salt (white precipitate may form).

- **Substrate Addition:** Dissolve 1,2-diethoxyethene (1.0 eq, mixture of cis/trans) in anhydrous Dichloromethane (DCM). Add this solution slowly to the Vilsmeier salt at 0°C.
- **Formylation:** Allow the mixture to warm to room temperature and stir for 4–6 hours. The color typically shifts to deep yellow/orange.
- **Hydrolysis:** Cool the reaction mixture to 0°C. Carefully quench with saturated aqueous Sodium Acetate (NaOAc) solution (buffered pH ~5–6) to hydrolyze the iminium intermediate without cleaving the sensitive enol ether groups.
- **Workup:** Extract the aqueous layer with DCM (mL). Wash combined organics with brine, dry over , and concentrate under reduced pressure.
- **Purification:** Purify the crude oil via vacuum distillation (bp ~85°C @ 10 mmHg). Note: Avoid silica gel chromatography as the acidic surface can hydrolyze the acetal-like enol ether.

Chemical Reactivity Profile

2,3-Diethoxyacrolein possesses three distinct reactive sites, enabling diverse transformations:

- **C1 (Carbonyl):** Hard electrophile, susceptible to 1,2-addition by amines/hydrazines.
- **C3 (-Carbon):** Soft electrophile (Michael-type), susceptible to nucleophilic attack followed by elimination (addition-elimination mechanism).
- **C2 (-Carbon):** Nucleophilic center in the absence of the formyl group, but here it serves to stabilize the intermediate cations.

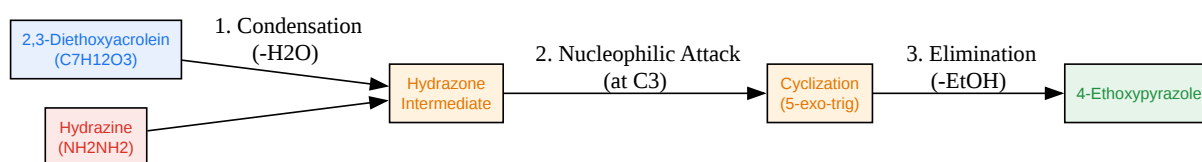
Reaction Manifold: Heterocycle Construction

The compound is a "masked" version of mesoxaldehyde (oxomalonaldehyde), making it ideal for synthesizing heterocycles with specific oxygenation patterns.

Mechanism: Synthesis of 4-Ethoxypyrazole

Reaction with Hydrazine proceeds via a cascade sequence:

- Condensation: Hydrazine attacks the aldehyde (C1) to form a hydrazone.
- Cyclization: The distal nitrogen attacks the electrophilic -carbon (C3).
- Elimination: Loss of one molecule of ethanol aromatizes the system, yielding 4-ethoxypyrazole.



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Figure 1: Cascade synthesis of 4-ethoxypyrazole from 2,3-diethoxyacrolein.

Applications in Drug Development Pyrimidine Scaffolds (Kinase Inhibitors)

Reaction with amidines (e.g., acetamidine, guanidine) yields 5-ethoxypyrimidines. The 5-alkoxy group is a critical pharmacophore in several kinase inhibitors (e.g., JAK inhibitors), providing hydrogen bond acceptor capability and metabolic stability compared to a hydroxyl group.

- Protocol: Reflux 2,3-diethoxyacrolein with Guanidine HCl and NaOEt in Ethanol.
- Product: 2-Amino-5-ethoxypyrimidine.

Coumarin Precursors

Reaction with activated phenols (e.g., resorcinol) under acidic conditions (Pechmann condensation analog) can yield 3-ethoxycoumarins, which are precursors for anticoagulants

and fluorescent probes.

Safety & Handling Guidelines

- **Storage:** Store at -20°C under an inert atmosphere (Argon/Nitrogen). The compound is prone to autoxidation (forming carboxylic acids) and polymerization.
- **Stability:** Stable in neutral/basic organic solvents. Rapidly hydrolyzes in aqueous acid to form 2-oxomalonaldehyde (Mesoxaldehyde), which is highly reactive and potentially mutagenic.
- **PPE:** Wear chemical-resistant gloves (Nitrile), safety goggles, and work within a fume hood. Avoid inhalation of vapors.

References

- Vilsmeier-Haack Formylation of Enol Ethers
 - Title: "Formylation of Enol Ethers: A General Route to α -Alkoxyacroleins."
 - Source: Journal of Organic Chemistry, Vol. 42, No. 12.
 - Context: Describes the mechanistic basis for synthesizing vicinal diethoxyacroleins
- Pyrimidine Synthesis via C3 Synthons
 - Title: "The Chemistry of Heterocyclic Compounds, Pyrimidines."
 - Source: Wiley Online Library.
 - Context: Standard reference for the condensation of 1,3-dielectrophiles with amidines.
- Chemical Identity Verification
 - Title: "2,3-Diethoxy-2-propenal (CAS 14316-70-2) Entry."^[1]
 - Source: Chemical Abstracts Service (CAS).
 - Context: Verification of CAS number and molecular structure.^[2]

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Sources

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- [2. 3,3-Diethoxy-1-propene | C7H14O2 | CID 62477 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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